

Safeguarding Your Research: A Comprehensive Guide to Handling Cinnamyl Isobutyrate

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Compound of Interest

Compound Name: Cinnamyl isobutyrate

Cat. No.: B085773

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For laboratory professionals engaged in research and development, the safe handling of chemical compounds is of paramount importance. This guide provides essential, immediate safety and logistical information for the handling of **Cinnamyl isobutyrate**, offering procedural, step-by-step guidance to ensure a secure laboratory environment.

Cinnamyl isobutyrate is a flavoring and fragrance agent that is also utilized in cosmetics and pharmaceutical research.^[1] While it is generally considered non-hazardous for transport, proper handling and personal protective equipment are crucial to mitigate risks of irritation and exposure.^{[2][3]}

Physicochemical and Hazard Information

Understanding the physical and chemical properties of **Cinnamyl isobutyrate** is fundamental to its safe handling. Although some sources classify it as a non-hazardous substance, others indicate it can be harmful if swallowed or inhaled and may cause skin, eye, and respiratory system irritation.^{[2][4]}

Property	Value
Appearance	Colorless to pale yellow liquid[1][5]
Molecular Formula	C13H16O2[2][6]
Molecular Weight	204.27 g/mol [2][7]
Boiling Point	254°C to 297°C[1][2][8]
Flash Point	> 93.3°C (> 200.0 °F) (Closed Cup)[3]
Specific Gravity	1.006 to 1.009 @ 25°C[5]
Solubility	Almost insoluble in water; soluble in alcohol and oils[8]
Exposure Limits	ACGIH TLV: 50 ppm (205 mg/m ³) TWA; OSHA PEL: Not established[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **Cinnamyl isobutyrate**. The following PPE should be utilized:

- **Eye and Face Protection:** Chemical safety goggles are required.[2] In situations where splashing is possible, a face shield should be worn in addition to goggles.[9][10]
- **Skin Protection:** Chemical-resistant gloves are essential.[2] While the specific glove material is not always detailed, nitrile rubber is a common recommendation for similar compounds. [10] Wear a lab coat or other clean, body-covering clothing to prevent skin contact.[2][10] In case of a significant spill, heavy rubber gloves and rubber boots are recommended.[2]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area.[4] If ventilation is inadequate or during a large spill, a NIOSH-approved full-face air-purifying respirator is the minimum requirement.[2] For major incidents, a self-contained breathing apparatus (SCBA) may be necessary.[2][4]

Experimental Protocols: Handling and Disposal

Handling:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Ventilation: Always work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoiding Contact: Avoid contact with eyes, skin, and clothing.[2] Do not inhale vapors.[2]
- Safe Practices: Wash hands thoroughly after handling.[2] Contaminated clothing should be removed and washed before reuse.[2]
- Storage: Store in a tightly closed container in a cool, dry place away from strong oxidizing agents.[2][4]

Disposal:

- Waste Characterization: **Cinnamyl isobutyrate** waste should be treated as hazardous waste.
- Disposal Method: The recommended disposal method is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Regulatory Compliance: All disposal activities must be in accordance with local, state, and federal regulations.[2] Do not allow the product to enter drains or waterways.[4]
- Container Disposal: Empty containers may retain product residue and should be disposed of in the same manner as the product.[3][7]

Emergency Procedures

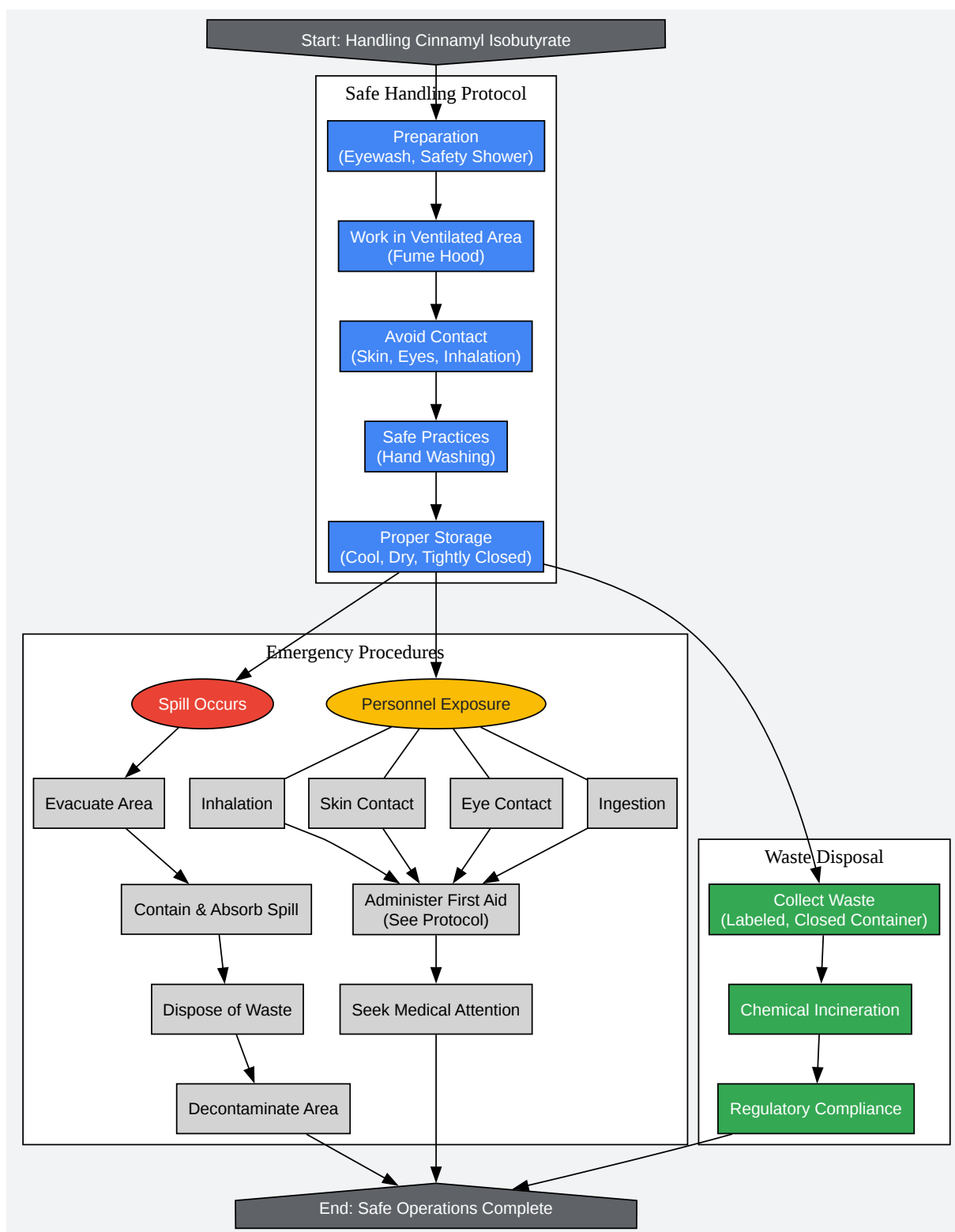
Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: For large spills, stop the flow of material if it can be done without risk. Dike the spilled material to prevent spreading.[3]
- Absorption: Absorb the spill with an inert material such as sand, vermiculite, or earth.[2][3]
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[2]
- Decontamination: Clean the spill site thoroughly after the material has been removed.[2]

First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[2][4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[2][4]
- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Do NOT induce vomiting. Seek immediate medical attention.[2][4]



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